

5-Formyl-2-methylbenzonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **5-Formyl-2-methylbenzonitrile**

Cat. No.: **B1319385**

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This technical guide provides an in-depth overview of **5-Formyl-2-methylbenzonitrile**, a specialized chemical compound with applications in proteomics and as a building block in synthetic chemistry. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

5-Formyl-2-methylbenzonitrile is a substituted aromatic compound containing both a nitrile and a formyl (aldehyde) functional group. These groups confer specific reactivity, making it a valuable intermediate for the synthesis of more complex molecules, including heterocyclic compounds.^[1] Its properties are summarized in the table below.

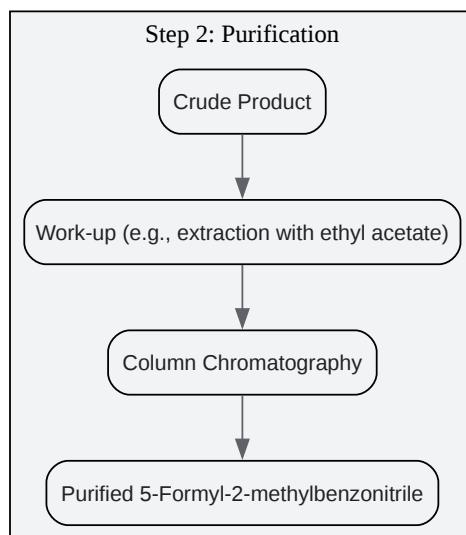
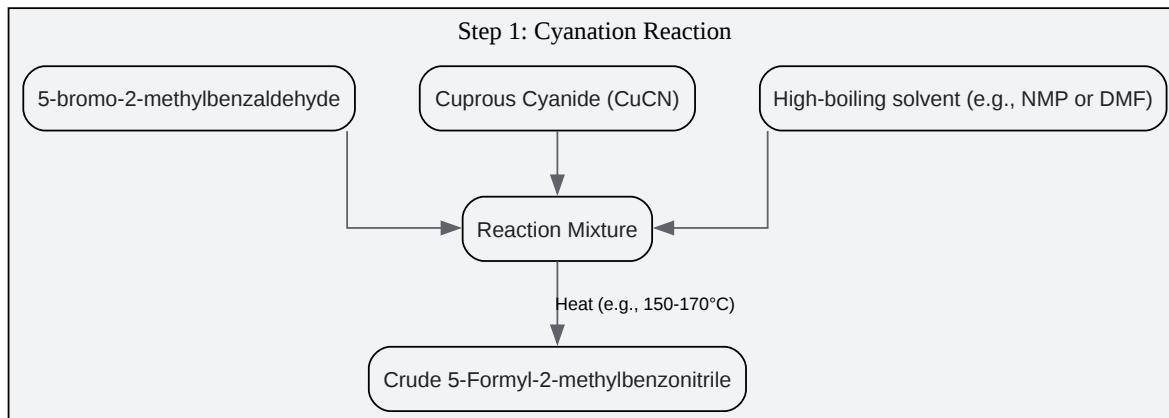
Property	Value	Source(s)
Chemical Formula	C ₉ H ₇ NO	[2] [3]
Molecular Weight	145.16 g/mol	[2] [3]
CAS Number	27613-36-1	[2] [3]
Appearance	Solid (form may vary)	-
Synonyms	3-cyano-4-methylbenzaldehyde, 5-formyl-2-methyl-benzonitrile	[4]

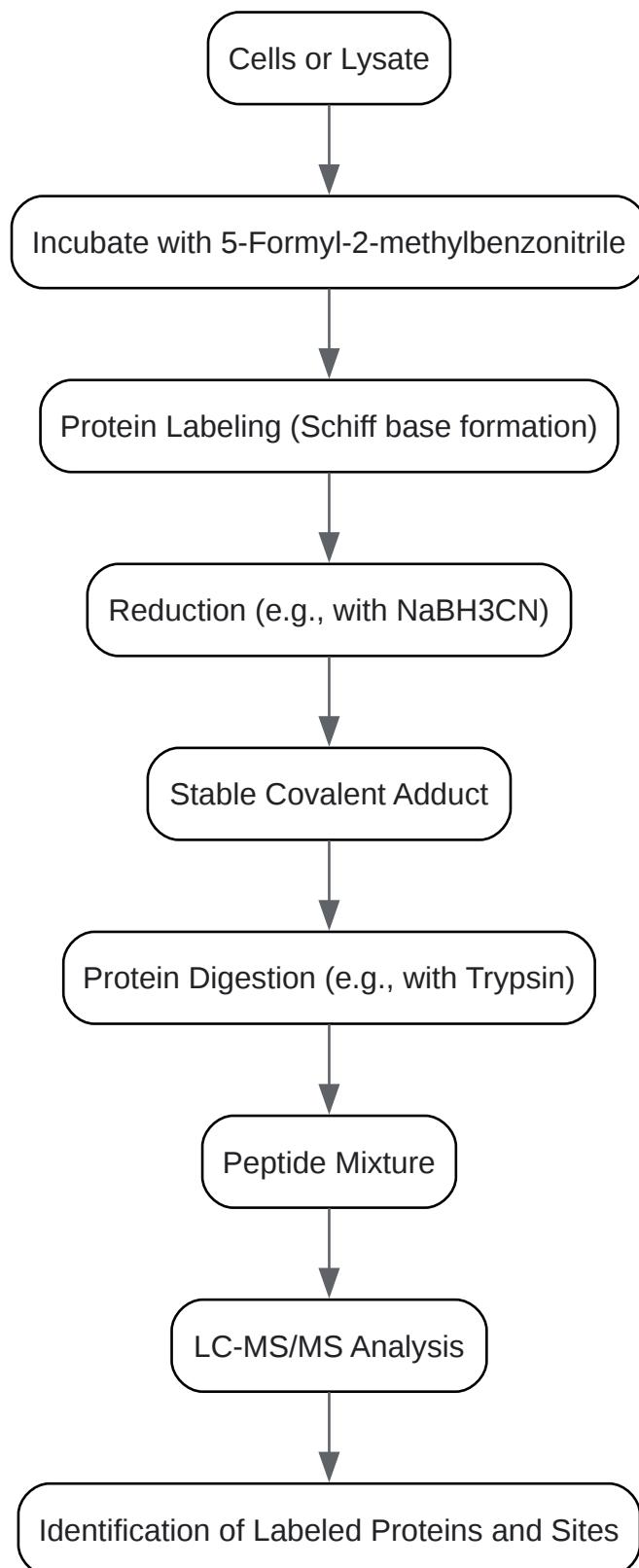
Synthesis of 5-Formyl-2-methylbenzonitrile

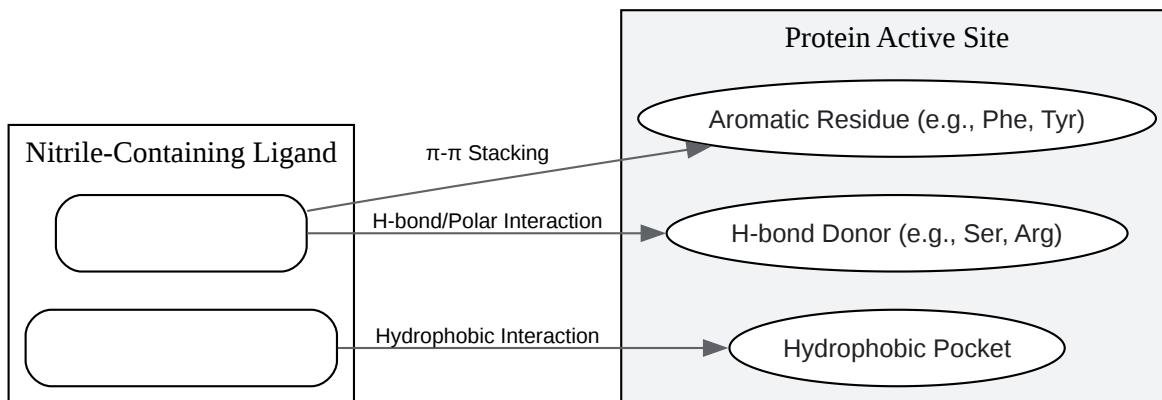
While a specific, detailed protocol for the synthesis of **5-Formyl-2-methylbenzonitrile** is not readily available in the literature, a plausible synthetic route can be derived from established methods for analogous compounds, such as 2-Fluoro-5-formylbenzonitrile.[\[5\]](#) A common approach involves the cyanation of a corresponding bromo-aldehyde precursor.

Proposed Synthetic Workflow

The following diagram illustrates a potential two-step synthesis of **5-Formyl-2-methylbenzonitrile** from 5-bromo-2-methylbenzaldehyde. This workflow is based on analogous preparations of similar benzonitrile derivatives.







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